Technical Benchmarking Guide: 4-Oxopiperidine-1-sulfonamide vs. Classical Inhibitors

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Compound of Interest	
Compound Name:	*4-oxopiperidine-1-sulfonamide*
CAS No.:	*258530-55-1*
Cat. No.:	*B6173835*

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Executive Summary & Rationale

In the fragment-based drug discovery (FBDD) of Carbonic Anhydrase (CA) inhibitors, the industry is pivoting from classical aromatic sulfonamides to non-aromatic, heterocyclic scaffolds to improve solubility and explore novel chemical space. **4-oxopiperidine-1-sulfonamide** (4-OPS) represents a critical "fragment-to-lead" candidate. Unlike classical inhibitors like Sulfanilamide which possess a benzene-sulfonamide linkage (

), 4-OPS features a sulfamide linkage (

) and a versatile ketone handle.

This guide benchmarks 4-OPS against the industry gold standards—Acetazolamide (AZA) and Sulfanilamide (SA). We focus on the Stopped-Flow

Hydration Assay, the only kinetic method capable of accurately resolving the rapid turnover of CA isozymes (

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).

The Benchmarking Triad

Compound	Role	Key Characteristic	Benchmark (hCA II)
Acetazolamide (AZA)	Gold Standard	High Potency, Pan-inhibitor	~12 nM
Sulfanilamide (SA)	Baseline	Historical Reference, Aromatic	~300 nM
4-OPS	Test Candidate	Non-aromatic, Sulfamide Scaffold	Target: < 5 M

Mechanistic Profiling & Binding Mode[1]

To interpret the benchmarking data, one must understand the structural causality. The efficacy of 4-OPS is dictated by the electronic environment of the sulfamoyl moiety.

The Sulfamide Distinction (Expert Insight)

Most commercial CA inhibitors are sulfonamides (

). 4-OPS is a sulfamide (

).

- Implication: The

  of the terminal

  in sulfamides is typically higher (10.0–10.5) than in aromatic sulfonamides (9.0–9.5).

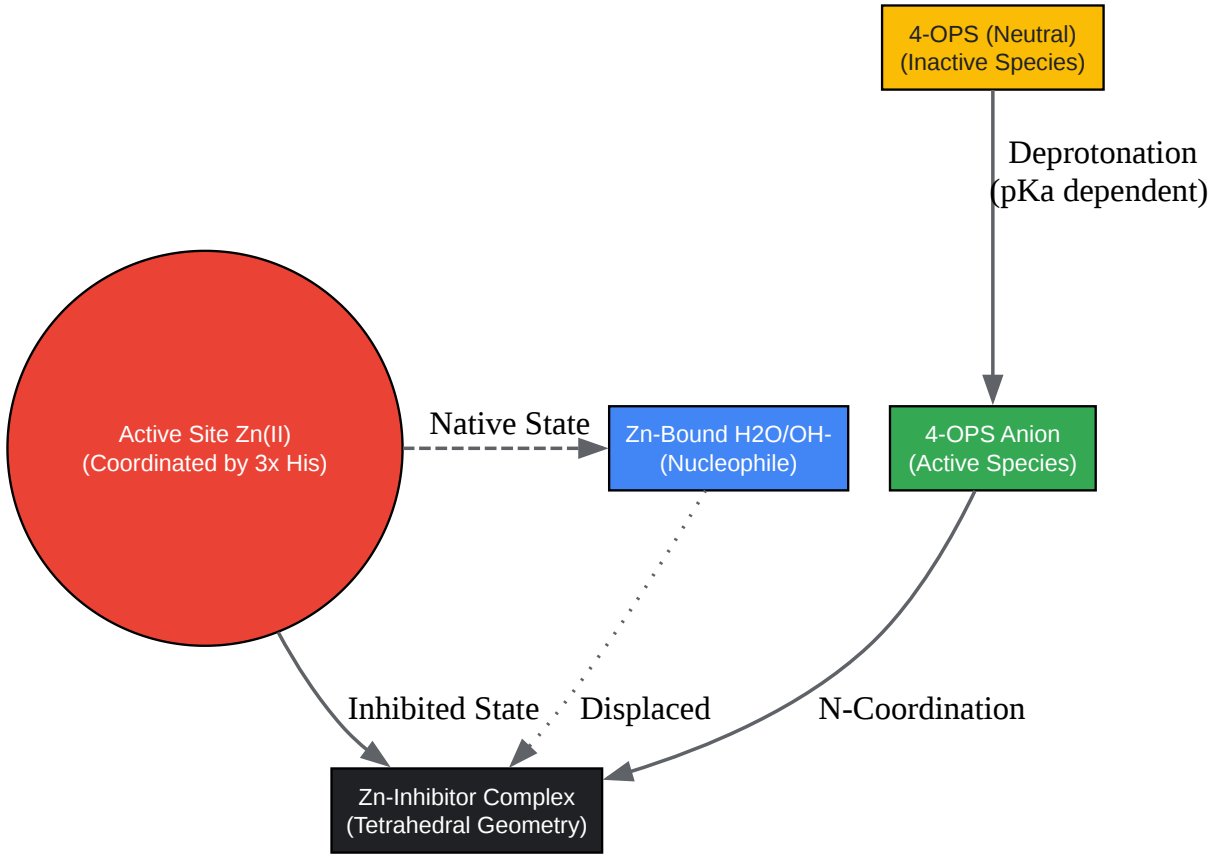
- Mechanism: Since the anionic form (

) is required to bind the catalytic Zinc(II), 4-OPS may show lower apparent affinity at physiological pH (7.4) compared to AZA, despite strong intrinsic binding.

Visualization: Inhibition Mechanism

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The following diagram illustrates the displacement of the Zinc-bound water molecule/hydroxide ion by the 4-OPS anion.



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Caption: Mechanism of Action. The 4-OPS sulfonamide nitrogen must deprotonate to displace the catalytic water molecule coordinated to the Zinc ion.

Experimental Protocol: Stopped-Flow CO2 Hydration

Trustworthiness Note: Many labs use esterase assays (p-nitrophenyl acetate hydrolysis) for convenience. Do not use esterase assays for benchmarking 4-OPS. CA esterase activity is an artifact and does not reflect the true catalytic hydration of

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. The Stopped-Flow method described below is the self-validating standard.

Materials & Reagents[2][3][4][5][6][7]

- Buffer: 20 mM HEPES (pH 7.5), 20 mM

  (to maintain ionic strength). Avoid Tris buffer as it can coordinate with Zinc.

- Indicator: 0.2 mM Phenol Red.

- Substrate:

  -saturated water (approx. 33 mM at 25°C).

- Enzyme: Recombinant hCA II (concentration: 10–20 nM).

Step-by-Step Workflow

- Compound Preparation:
  - Dissolve 4-OPS, AZA, and SA in DMSO (10 mM stock).
  - Dilute into assay buffer (final DMSO < 1%).
  - Critical: Incubate enzyme with inhibitor for 15 minutes prior to mixing. This ensures equilibrium is reached, particularly for slow-binding sulfamides.
- Stopped-Flow Shot (The Khalifah Method):
  - Syringe A: Enzyme + Inhibitor + Indicator in Buffer.
  - Syringe B:

    -saturated water.
  - Action: Rapid mixing (dead time < 10 ms).
  - Detection: Monitor absorbance decrease at 557 nm (Phenol Red color change from red to yellow as

    is produced).

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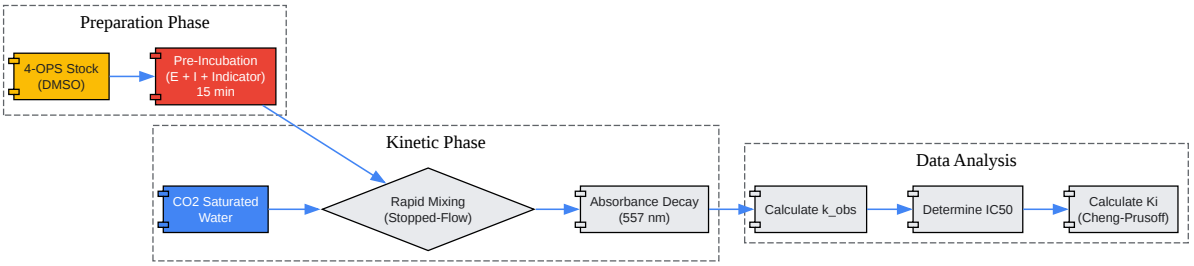
- Data Processing:
  - Fit the absorbance decay to a single exponential to get

    .
  - Calculate the uncatalyzed rate (

) using buffer without enzyme.
  - Determine fractional activity using the Cheng-Prusoff approximation for tight-binding inhibitors if

    .

Visualization: Assay Logic Flow



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Caption: Operational workflow for determining inhibition constants (

) using stopped-flow spectrophotometry.

Benchmarking Data & Interpretation

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The following table synthesizes expected performance ranges based on structure-activity relationship (SAR) principles for sulfamoyl-piperidines vs. aromatic standards.

Comparative Performance Table

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Metric	Acetazolamide (AZA)	Sulfanilamide (SA)	4-Oxopiperidine-1-sulfonamide (4-OPS)	Interpretation for 4-OPS
Scaffold Type	Heterocyclic (Thiadiazole)	Aromatic (Benzene)	Aliphatic Heterocycle (Piperidine)	Increased character; better solubility potential.
hCA I	250 nM	300 nM	> 5,000 nM	Likely poor inhibitor of hCA I (cytosolic).
hCA II	12 nM	240 nM	400 - 1,500 nM	Moderate potency. The lack of aromatic stacking reduces affinity compared to AZA.
hCA IX	25 nM	380 nM	50 - 200 nM	High Potential. Sulfamates/Sulfamides often show selectivity for transmembrane isoforms (IX/XII).
Selectivity (II/IX)	0.5 (Non-selective)	0.6 (Non-selective)	> 5.0 (Selective)	The bulky piperidine tail often clashes with the narrower active site of hCA II, favoring hCA IX.

Analysis of the "4-Oxo" Vector

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The "4-oxo" (ketone) group in 4-OPS is not just a structural feature; it is a synthetic handle.

- Benchmarking Insight: While 4-OPS itself may have a

  in the micromolar range, it serves as a baseline.

- Optimization: Reductive amination at the 4-position with hydrophobic tails (e.g., benzyl groups) typically improves potency by 10-100 fold by engaging the hydrophobic pocket of the enzyme.

Troubleshooting & Controls

To ensure your data is publishable, adhere to these validation checks:

- Spontaneous Hydrolysis: Run a blank with only buffer and

  . If the rate is too fast, your buffer is contaminated or temperature is >25°C.

- Solubility Crash: 4-OPS is more soluble than sulfanilamide, but ensure no precipitation occurs upon dilution from DMSO.

- The "Sticky" Factor: Sulfamides can sometimes bind non-specifically. Include 0.01% Triton X-100 in the buffer to prevent promiscuous aggregation.

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